

Personal protective equipment for handling Butyl phenylacetate

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Compound of Interest

Compound Name: Butyl phenylacetate

Cat. No.: B086620

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Essential Safety and Handling Guide for Butyl Phenylacetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Butyl phenylacetate**. Adherence to these protocols is vital for ensuring laboratory safety and proper chemical management.

Butyl phenylacetate is a combustible liquid that can cause skin, eye, and respiratory irritation. [1][2] Proper personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure and associated risks.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is contingent on the concentration and quantity of **Butyl phenylacetate** being used at the specific workplace.[1]

PPE Category	Recommended Equipment	Standards & Practices
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles.[1][3] A face shield may be required for processes with a high risk of splashing.[3]	Equipment should be tested and approved under standards such as NIOSH (US) or EN 166 (EU).[1] An eye wash bottle with pure water should be readily available.[3]
Hand Protection	Compatible, chemical-resistant, impervious gloves.[2]	Gloves must be inspected for integrity before each use. Use proper glove removal technique (without touching the glove's outer surface) to prevent skin contact. Dispose of contaminated gloves according to good laboratory practices and local regulations. Wash and dry hands after handling.[1]
Body Protection	Impervious clothing, such as a lab coat or long-sleeved clothing, is required.[1][3] For larger-scale operations, a chemical-resistant suit may be necessary.[3][4]	Body protection must be selected based on the potential for exposure at the specific workplace.[3]
Respiratory Protection	Typically not required under conditions of adequate ventilation.[5] If vapors or mists are generated, or if ventilation is insufficient, use a respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).	Use personal breathing apparatus whenever deemed necessary.[2]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably outdoors or in a chemical fume hood.[2][6]
- Avoid direct contact with skin and eyes.[1][3][7]
- Avoid inhaling vapor or mist.[1][2]
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[6][7] No smoking.[3][6]
- Ground and bond containers and receiving equipment to prevent static discharges.[6]
- Eating, drinking, and smoking are strictly prohibited in the handling area.[3][7]
- Wash hands thoroughly before breaks and at the end of the workday.[1][3]

Storage:

- Store in a cool, well-ventilated place.[6]
- Keep containers tightly closed and sealed.[6][7] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[7]
- Store locked up.[6][8]

Emergency and First Aid Protocols

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[6][8] If not breathing, administer artificial respiration.[1][2] Seek medical attention if you feel unwell or if symptoms persist.[3][6]
Skin Contact	Immediately take off all contaminated clothing. [6] Wash the affected area with soap and plenty of water.[1] If skin irritation occurs or persists, get medical advice.[3][6]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15-20 minutes, also under the eyelids.[1][5][6] Remove contact lenses if present and easy to do so.[1][6] Continue rinsing and consult a physician or specialist.[1][3]
Ingestion	Rinse mouth with water.[1] Do NOT induce vomiting.[2][8] Never give anything by mouth to an unconscious person.[1] Call a poison center or doctor for medical advice.

Disposal Plan

Spill Containment and Cleanup:

- Evacuate personnel to a safe area and ensure adequate ventilation.[1]
- Eliminate all ignition sources.[6]
- Wear full personal protective equipment as described above.[1]
- Prevent the spill from entering drains, waterways, or soil.[1][7]
- Contain the spillage and collect it with a non-combustible, inert absorbent material (e.g., sand, earth, vermiculite).[1][7]

- Place the absorbed material into a suitable, closed, and labeled container for hazardous waste disposal.[1][7]

Waste Disposal:

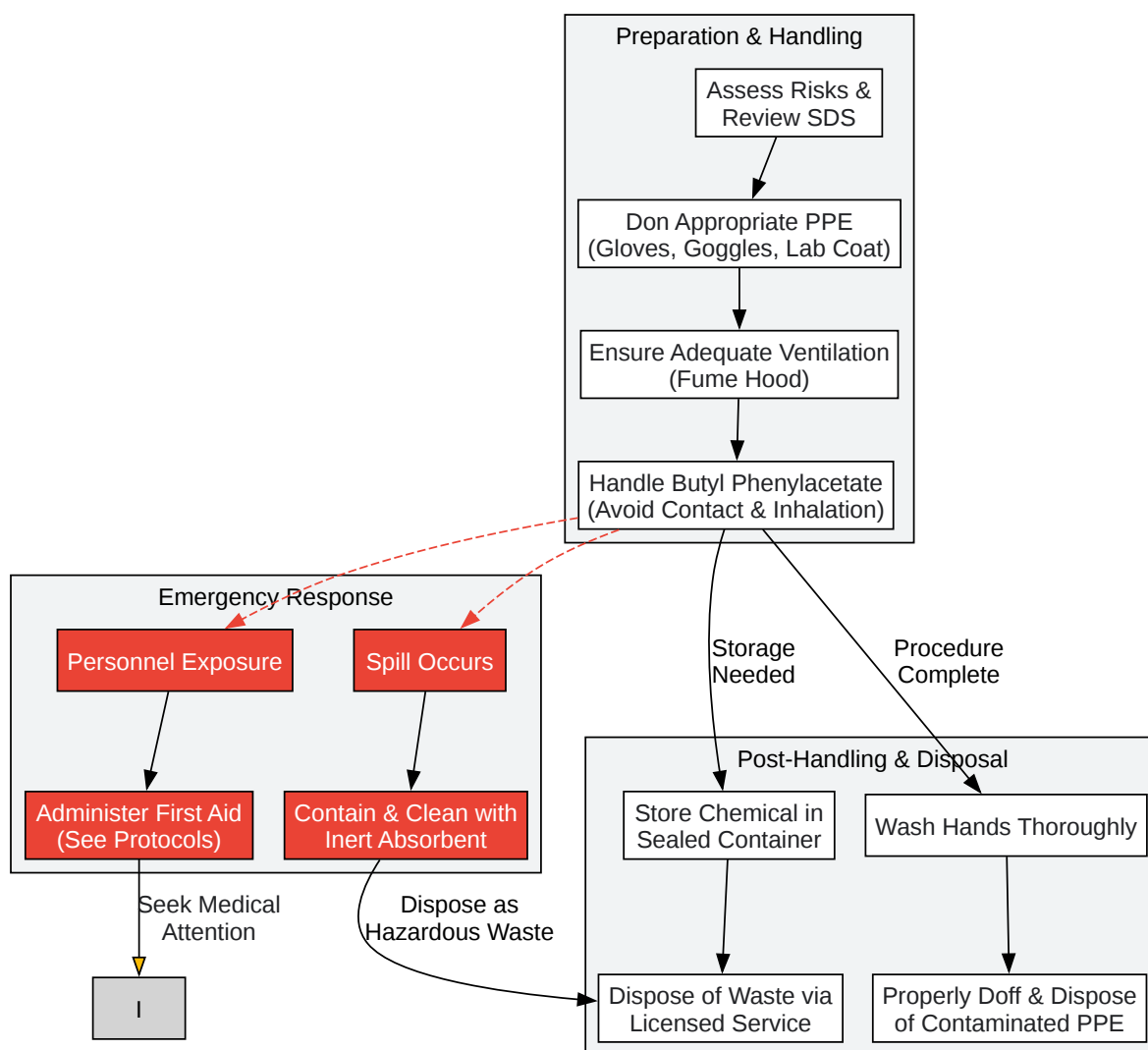
- Butyl phenylacetate** and its containers must be disposed of as hazardous waste.[1]
- Engage a licensed professional waste disposal service to dispose of this material.[1][2]
- Do not reuse empty containers; they should be disposed of as unused product.[2][7]
- All disposal activities must comply with federal, state, and local environmental regulations.[2][7]

Quantitative Safety Data

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₂ [1][2]
Molecular Weight	192.25 g/mol [1]
Flash Point	113 °C (235.4 °F) - closed cup
Boiling Point	133-135 °C at 15 mmHg[9] / 247 °C[5]
Density	0.99 g/mL at 25 °C[9]
Water Solubility	93 mg/L @ 20 °C[2]
Vapor Density	6.6 (Air = 1)[2]
CAS Number	102-13-6[1] / 122-43-0

Note: Slight variations in reported values may exist between different suppliers and safety data sheets.

Procedural Workflow



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Caption: Safe Handling and Disposal Workflow for **Butyl Phenylacetate**.

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